

5-Bromo-2-methyl-2H-indazole-3-carbaldehyde:

A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methyl-2H-indazole-3-carbaldehyde

Cat. No.: B581524

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of **5-Bromo-2-methyl-2H-indazole-3-carbaldehyde**, a heterocyclic aromatic compound of significant interest in medicinal chemistry and synthetic organic chemistry. The core focus of this guide is to present its fundamental physicochemical properties, with a specific emphasis on its molecular weight.

Physicochemical Properties

The precise molecular weight of a compound is a critical parameter in drug design, synthesis, and analysis. It is fundamental for stoichiometric calculations, the interpretation of mass spectrometry data, and for understanding the compound's pharmacokinetic and pharmacodynamic profiles.

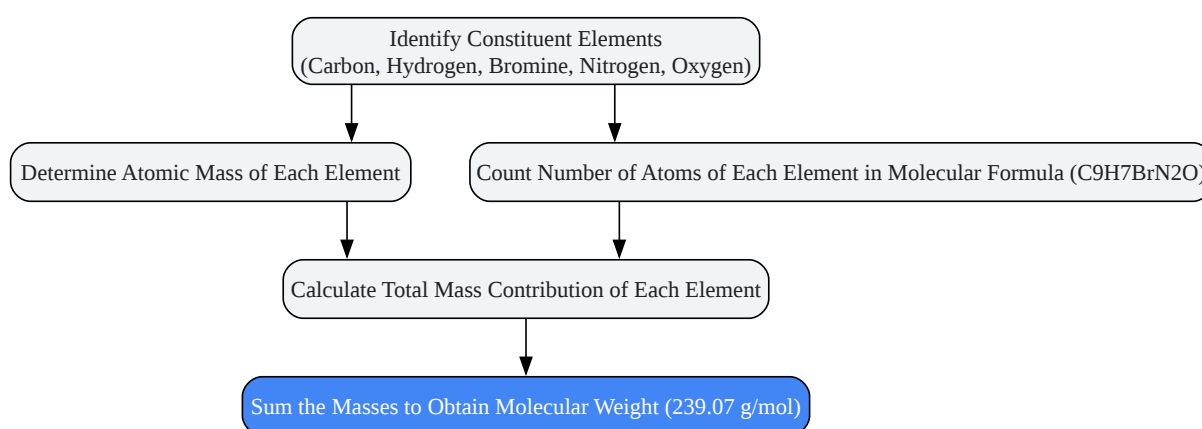
Property	Value
Molecular Formula	C ₉ H ₇ BrN ₂ O
Molecular Weight	239.07 g/mol
CAS Number	1345853-99-4

The determination of the molecular weight is derived from its molecular formula, C₉H₇BrN₂O. The calculation is based on the atomic masses of its constituent elements: Carbon (C),

Hydrogen (H), Bromine (Br), Nitrogen (N), and Oxygen (O). This foundational data is essential for any quantitative study involving **5-Bromo-2-methyl-2H-indazole-3-carbaldehyde**.

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound from its constituent elements.



[Click to download full resolution via product page](#)

Caption: Workflow for Molecular Weight Determination.

- To cite this document: BenchChem. [5-Bromo-2-methyl-2H-indazole-3-carbaldehyde: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b581524#5-bromo-2-methyl-2h-indazole-3-carbaldehyde-molecular-weight\]](https://www.benchchem.com/product/b581524#5-bromo-2-methyl-2h-indazole-3-carbaldehyde-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com